

Chemical Identification and Physical Properties

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Compound of Interest

Compound Name: *γ*-Butyrolactone-d6

Cat. No.: B1163200

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Deuterated *γ*-butyrolactone (GBL-d6) is an isotopologue of *γ*-butyrolactone where the six hydrogen atoms have been replaced with deuterium. This substitution can influence its metabolic rate and is useful in pharmacokinetic and metabolic studies.

Table 1: Comparison of Physical and Chemical Properties

Property	Deuterated GBL (GBL-d6)	Non-Deuterated GBL	Data Source(s)
CAS Number	93840-38-9	96-48-0	
Molecular Formula	C ₄ D ₆ O ₂	C ₄ H ₆ O ₂	
Molecular Weight	92.13 g/mol	86.09 g/mol	
Appearance	Colorless liquid	Colorless oily liquid	
Melting Point	-44 °C	-45 °C	
Boiling Point	204-206 °C	204 °C	
Flash Point	98 °C (closed cup)	98 °C (closed cup)	
Density	~1.2 g/cm ³ (estimated)	1.12 g/cm ³ at 25 °C	
Solubility	Miscible with water	Miscible with water	
Vapor Pressure	No data available	1.5 mmHg at 20 °C	

Safety and Hazard Information (MSDS Summary)

The primary source of safety information is the Material Safety Data Sheet (MSDS), also known as the Safety Data Sheet (SDS). The following is a summary of the hazards associated with GBL-d6, which are largely extrapolated from its non-deuterated counterpart but with specific warnings from supplier SDS.

Hazard Identification:

- Serious Eye Damage/Eye Irritation: Category 1. Causes serious eye damage.
- Specific Target Organ Toxicity (Single Exposure): Category 3. May cause respiratory irritation, drowsiness, or dizziness.
- Primary Target Organs: Respiratory system, Central Nervous System.

Signal Word: Danger

Precautionary Statements:

- Wear protective gloves, clothing, and eye/face protection.
- Avoid breathing vapors, mist, or gas.
- Use only in a well-ventilated area.
- Store in a well-ventilated place and keep the container tightly closed.
- Store locked up.

Incompatible Materials: Strong oxidizing agents, strong acids, strong bases, and strong reducing agents.

Hazardous Decomposition Products: Carbon oxides are formed under fire conditions.

Toxicological Data

No specific toxicological studies (e.g., LD50, LC50) for deuterated GBL are publicly available. The toxicological profile is therefore inferred from the non-deuterated form. The primary metabolic effect of GBL is its rapid biotransformation into gamma-hydroxybutyrate (GHB), a potent central nervous system depressant.

The Kinetic Isotope Effect: The C-D bond is stronger than the C-H bond. The metabolism of GBL to GHB involves enzymatic cleavage of C-H bonds. Therefore, the deuteration in GBL-d6 is expected to slow down its rate of metabolism (a phenomenon known as the kinetic isotope effect). This could potentially lead to a longer half-life, altered pharmacokinetic profile, and potentially modified toxicity profile compared to non-deuterated GBL. However, without specific studies, this remains a theoretical consideration.

Table 2: Acute Toxicity Data for Non-Deuterated GBL

Route of Exposure	Species	Value
Oral LD50	Rat	1540 mg/kg
Inhalation LC50	Rat	>5100 mg/m ³ (4 hours)
Dermal LD50	Guinea Pig	5640 mg/kg

Handling, Storage, and Emergency Procedures

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Wear appropriate personal protective equipment (PPE):
 - Eye/Face Protection: Tightly fitting safety goggles and a face shield (minimum 8-inch).
 - Skin Protection: Chemically resistant gloves (e.g., butyl rubber) and a lab coat.
 - Respiratory Protection: If engineering controls are insufficient, use a full-face respirator with appropriate cartridges (e.g., organic vapor).

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.
- Keep away from incompatible materials.
- Recommended storage is at room temperature.

First-Aid Measures:

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

Accidental Release Measures:

- Evacuate personnel to a safe area.
- Ensure adequate ventilation.
- Wear appropriate PPE.
- Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal as hazardous waste.
- Do not allow the product to enter drains.

Experimental Protocols

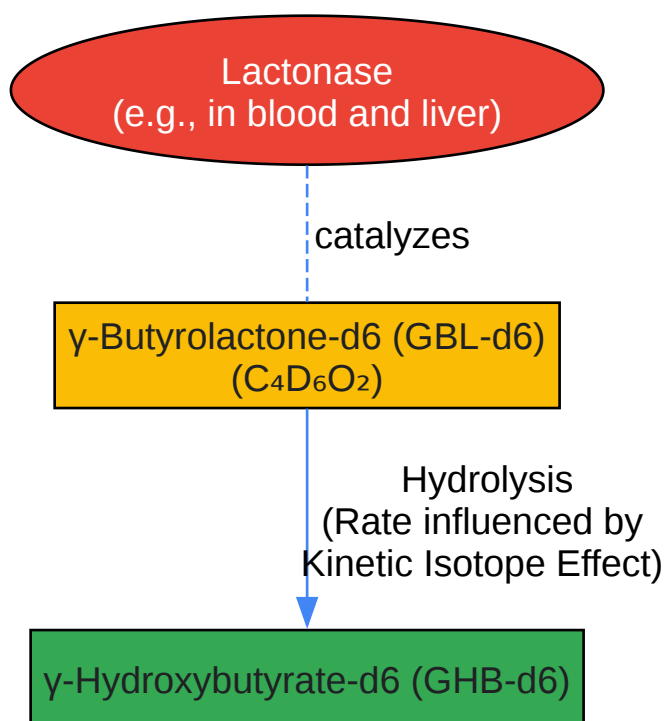
Specific safety assessment protocols for GBL-d6 have not been published. However, standard methodologies for assessing the acute toxicity of chemicals, such as those outlined by the Organisation for Economic Co-operation and Development (OECD), are applicable.

Methodology for Acute Oral Toxicity Assessment (Adapted from OECD Guideline 401)

- **Animal Model:** Typically, the rat is the recommended species.
- **Dosage:** A preliminary study may be conducted to determine the range of doses. Subsequently, at least three dose levels are used with a sufficient number of animals (e.g., 5-10 per group) to obtain statistically significant results.
- **Administration:** The test substance is administered orally by gavage in a single dose.
- **Observation:** Animals are observed for mortality, body weight changes, and clinical signs of toxicity for at least 14 days.
- **Necropsy:** A gross necropsy is performed on all animals at the end of the observation period.
- **Data Analysis:** The LD50 (median lethal dose) is calculated using appropriate statistical methods.

Visualizations

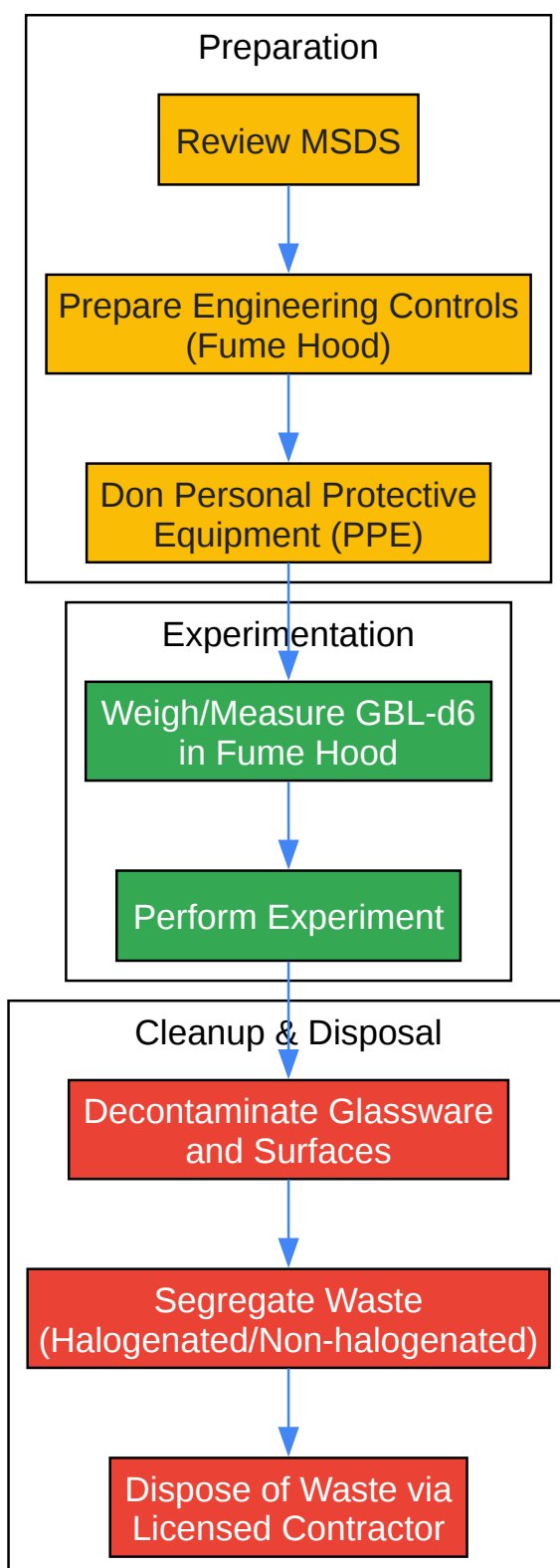
Metabolic Pathway of GBL to GHB



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Caption: Metabolic conversion of GBL-d6 to GHB-d6.

Experimental Workflow for Safe Handling of GBL-d6



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Caption: Laboratory workflow for handling deuterated GBL.

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